

4-Nitrodiphenyl-D9: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Nitrodiphenyl-D9

Cat. No.: B15341491

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An In-depth Technical Guide on the Core Applications of **4-Nitrodiphenyl-D9** for Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of **4-Nitrodiphenyl-D9**, a deuterated stable isotope-labeled compound, and its primary application in analytical chemistry. The information presented is intended for researchers, scientists, and drug development professionals who require accurate and precise quantification of the corresponding non-labeled compound, 4-Nitrodiphenyl.

Core Application: Internal Standard in Isotope Dilution Mass Spectrometry

4-Nitrodiphenyl-D9 serves a critical role as an internal standard, primarily in isotope dilution mass spectrometry (IDMS) techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). Its utility stems from its chemical and physical similarity to 4-Nitrodiphenyl, with the key difference being the replacement of nine hydrogen atoms with deuterium. This isotopic labeling makes it an ideal tool for correcting for analytical variability and matrix effects, thereby enhancing the accuracy and precision of quantitative analyses.

The fundamental principle behind its use is the addition of a known amount of **4-Nitrodiphenyl-D9** to a sample prior to extraction and analysis. Because the deuterated standard behaves nearly identically to the native analyte throughout the sample preparation and analysis process,

any loss of the native analyte during these steps is mirrored by a proportional loss of the internal standard. The mass spectrometer can differentiate between the native and deuterated compounds due to their mass difference. By measuring the ratio of the native analyte to the deuterated internal standard, a highly accurate quantification of the native analyte in the original sample can be achieved. This method is particularly valuable in complex matrices such as environmental samples (e.g., water, soil, air) and biological fluids, where matrix effects can significantly impact analytical results. A study investigating nitro-organic compounds in diesel engine exhaust lists 4-nitrobiphenyl-d9 as one of the deuterated internal standards used in their analytical methodology[1].

Data Presentation

The physicochemical properties of **4-Nitrodiphenyl-D9** and its non-labeled analogue are summarized in the table below for easy comparison.

| Property | 4-Nitrodiphenyl-D9 | 4-Nitrodiphenyl |
|---------------------|--|--|
| CAS Number | 350818-59-6 | 92-93-3 |
| Molecular Formula | C ₁₂ D ₉ NO ₂ | C ₁₂ H ₉ NO ₂ |
| Molecular Weight | 208.26 g/mol | 199.21 g/mol |
| Appearance | White to yellow crystalline solid | White to yellow, needle-like crystalline solid |
| Primary Application | Internal Standard for Mass Spectrometry | Analyte |

Experimental Protocols

The following is a representative experimental protocol for the quantification of 4-Nitrodiphenyl in a water sample using **4-Nitrodiphenyl-D9** as an internal standard, based on established gas chromatography-mass spectrometry (GC-MS) methods for semi-volatile organic compounds.

Reagents and Standards

- **4-Nitrodiphenyl-D9** Internal Standard Stock Solution: 100 µg/mL in a suitable solvent (e.g., acetone or toluene).

- 4-Nitrodiphenyl Calibration Standard Stock Solution: 100 µg/mL in a suitable solvent.
- Working Calibration Standards: A series of at least five calibration standards are prepared by diluting the stock solution to cover the expected concentration range of the analyte in the samples. Each calibration standard must be spiked with the **4-Nitrodiphenyl-D9** internal standard at a constant concentration.
- Solvents: Dichloromethane (DCM), hexane (HPLC grade or equivalent).
- Anhydrous Sodium Sulfate: For drying the sample extract.

Sample Preparation and Extraction

- Sample Collection: Collect a 1-liter water sample in a clean glass container.
- Internal Standard Spiking: Spike the 1-liter water sample with a known amount of the **4-Nitrodiphenyl-D9** internal standard stock solution (e.g., 100 µL of a 1 µg/mL solution) to achieve a final concentration of 100 ng/L.
- Liquid-Liquid Extraction:
 - Transfer the spiked water sample to a 2-liter separatory funnel.
 - Add 60 mL of dichloromethane (DCM) to the separatory funnel.
 - Shake the funnel vigorously for 2 minutes, with periodic venting to release pressure.
 - Allow the layers to separate for at least 10 minutes.
 - Drain the lower DCM layer into a collection flask.
 - Repeat the extraction two more times with fresh 60 mL aliquots of DCM, combining the extracts.
- Drying the Extract: Pass the combined DCM extract through a funnel containing anhydrous sodium sulfate to remove any residual water.

- Concentration: Concentrate the dried extract to a final volume of 1 mL using a gentle stream of nitrogen or a rotary evaporator.

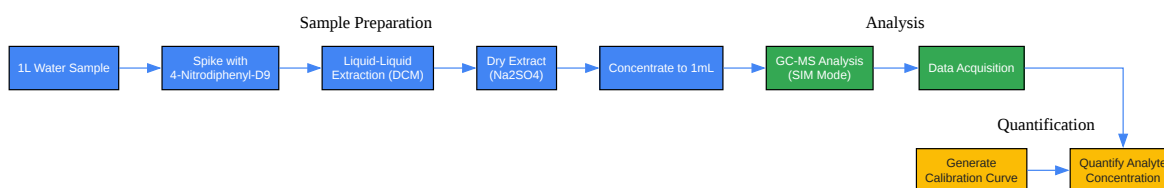
GC-MS Analysis

- Gas Chromatograph (GC) Conditions:
 - Column: 30 m x 0.25 mm ID x 0.25 μ m film thickness DB-5ms or equivalent capillary column.
 - Inlet Temperature: 280°C.
 - Injection Volume: 1 μ L.
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp: 15°C/min to 300°C.
 - Hold: 5 minutes at 300°C.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
 - Acquisition Mode: Selected Ion Monitoring (SIM).
 - 4-Nitrodiphenyl (Analyte): Monitor characteristic ions (e.g., m/z 199, 169, 153).
 - **4-Nitrodiphenyl-D9** (Internal Standard): Monitor characteristic ions (e.g., m/z 208, 178, 162).

Data Analysis and Quantification

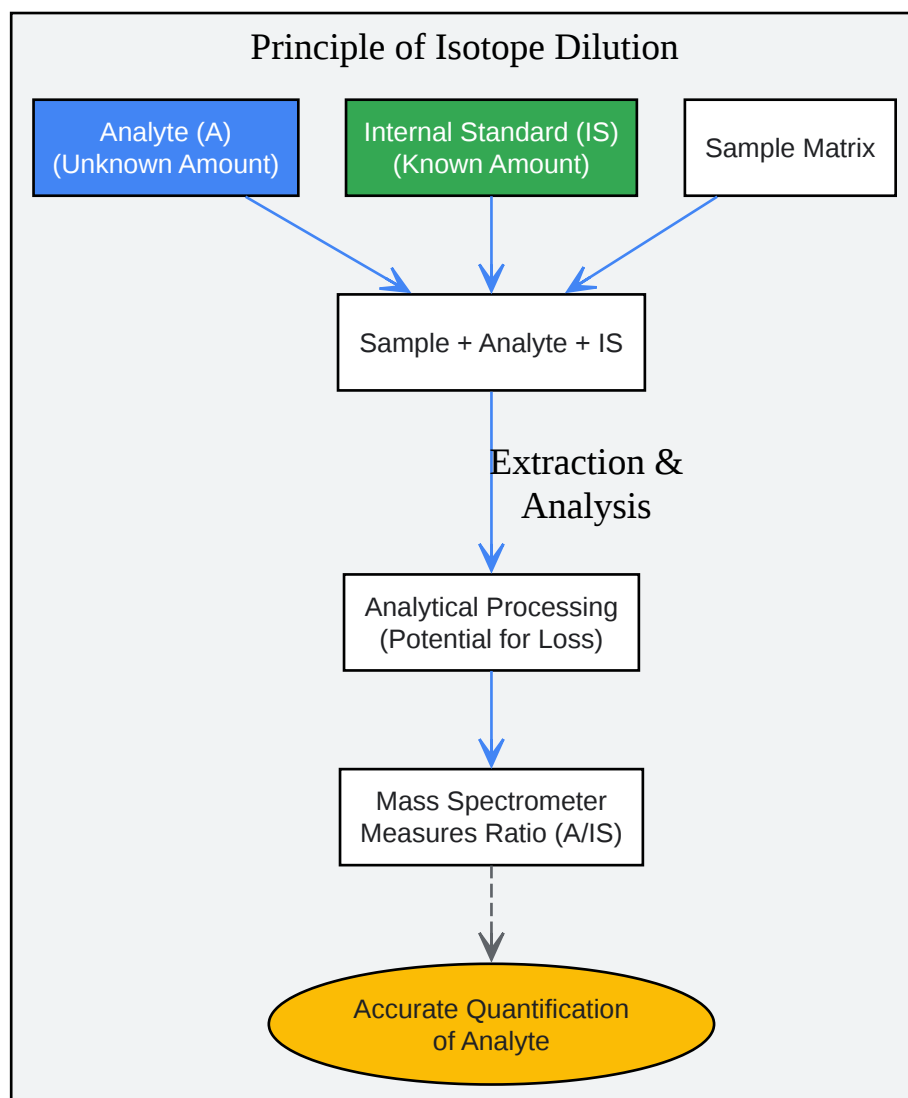
- Calibration Curve: Generate a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte for the working calibration standards.
- Quantification: Calculate the concentration of 4-Nitrodiphenyl in the sample by determining the analyte/internal standard peak area ratio from the sample chromatogram and using the calibration curve to determine the corresponding concentration.

Mandatory Visualizations



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Caption: Experimental workflow for the quantification of 4-Nitrodiphenyl.



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References

- 1. docs.nrel.gov [docs.nrel.gov]

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